

A Technical Guide to High-Purity 4-Octyne for Research and Development

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Compound of Interest

Compound Name: 4-Octyne

Cat. No.: B155765

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This technical guide provides an in-depth overview of commercially available high-purity **4-octyne**, a crucial building block in organic synthesis. This document outlines key specifications from various suppliers, details analytical methodologies for purity assessment, and offers guidance on supplier selection for demanding research and development applications.

Commercial Availability and Specifications of High-Purity 4-Octyne

4-Octyne (CAS No. 1942-45-6), also known as dipropylacetylene, is a symmetrical internal alkyne. Several chemical suppliers offer high-purity grades of this compound, typically with a purity of 99% or greater as determined by gas chromatography (GC). Below is a summary of specifications from prominent commercial suppliers.

Supplier	Product Number	Purity Specification	Physical Form	Key Identifiers
Sigma-Aldrich (MilliporeSigma)	244473	99%	Liquid	CAS: 1942-45-6, EC: 217-730-2
Thermo Scientific Chemicals (Fisher Scientific)	AA4315714	99%	Liquid	CAS: 1942-45-6, MDL: MFCD00009471
GFS Chemicals	82522	99% (Assay by GC-FID: >=98.50%)	Liquid	CAS: 1942-45-6, Formula: C8H14
TCI America	O0127	>99.0% (GC)	Colorless to Almost colorless clear liquid	CAS: 1942-45-6, PubChem CID: 16029
CymitQuimica	3B-O0127	>99.0% (GC)	Colorless to Almost colorless clear liquid	CAS: 1942-45-6, Formula: C8H14

Note: This table is a summary of publicly available data and may not reflect the most current product specifications. It is recommended to obtain the latest Certificate of Analysis from the supplier.

Potential Impurities in 4-Octyne Synthesis

The purity of **4-octyne** is critical for its application in sensitive chemical reactions.^[1] Understanding the potential impurities arising from its synthesis is essential for quality assessment. The synthesis of symmetrical internal alkynes like **4-octyne** can be achieved through various methods, each with a characteristic impurity profile. A common route is the alkylation of acetylene with propyl halides.^[2] Another method involves the dehydrohalogenation of a dihalo-octane.^[3]

Table of Potential Impurities:

Impurity Class	Specific Examples	Potential Origin
Isomeric Alkynes	1-Octyne, 2-Octyne, 3-Octyne	Isomerization during synthesis or purification.
Unreacted Starting Materials	Propyl bromide, 1-Pentyne	Incomplete reaction during alkylation of acetylides.
Solvent Residues	Tetrahydrofuran (THF), Diethyl ether	Solvents used in the reaction or purification steps.
Coupling Byproducts	Hexane, Heptane	Side reactions during the alkylation process.
Over-reduction Products	cis/trans-4-Octene, Octane	If hydrogenation is used for purification of a related compound.

Experimental Protocols for Purity Assessment

Accurate determination of **4-octyne** purity requires robust analytical methods. Gas Chromatography coupled with Mass Spectrometry (GC-MS) and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy are powerful techniques for this purpose.

This protocol provides a general method for the purity analysis of **4-octyne**.

Objective: To separate, identify, and quantify **4-octyne** and any volatile impurities.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Capillary Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.

Reagents:

- High-purity Hexane (or other suitable solvent).
- **4-Octyne** sample.

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of **4-octyne** in high-purity hexane.
- GC-MS Parameters:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 µL (split mode, e.g., 50:1 split ratio)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
 - MS Parameters (if applicable):
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Scan Range: m/z 35-400.
- Data Analysis:
 - Identify the **4-octyne** peak based on its retention time and mass spectrum.
 - Integrate the peak areas of all components in the chromatogram.
 - Calculate the purity of **4-octyne** as the percentage of the area of the **4-octyne** peak relative to the total area of all peaks.

qNMR is a primary analytical method that allows for the determination of purity without the need for a specific reference standard of the analyte.[4][5][6][7]

Objective: To determine the absolute purity of a **4-octyne** sample using an internal standard.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

Reagents:

- Deuterated Chloroform (CDCl_3) with 0.03% v/v Tetramethylsilane (TMS).
- High-purity internal standard (e.g., maleic anhydride, dimethyl sulfone). The internal standard should have a known purity, be stable, and have a resonance that does not overlap with the analyte signals.
- **4-Octyne** sample.

Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **4-octyne** sample into a clean, dry vial.
 - Accurately weigh approximately 10 mg of the internal standard into the same vial.
 - Dissolve the mixture in a known volume (e.g., 0.75 mL) of CDCl_3 .
 - Transfer the solution to an NMR tube.
- NMR Data Acquisition:
 - Acquire a quantitative ^1H NMR spectrum with a sufficient relaxation delay (D1) to ensure full relaxation of all protons (typically 5 times the longest T_1 value).
 - Use a 90° pulse.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing and Analysis:

- Process the spectrum with appropriate phasing and baseline correction.
- Integrate a well-resolved signal of **4-octyne** (e.g., the triplet of the methyl protons or the multiplet of the methylene protons adjacent to the triple bond) and a signal from the internal standard.
- Calculate the purity of the **4-octyne** sample using the following equation:

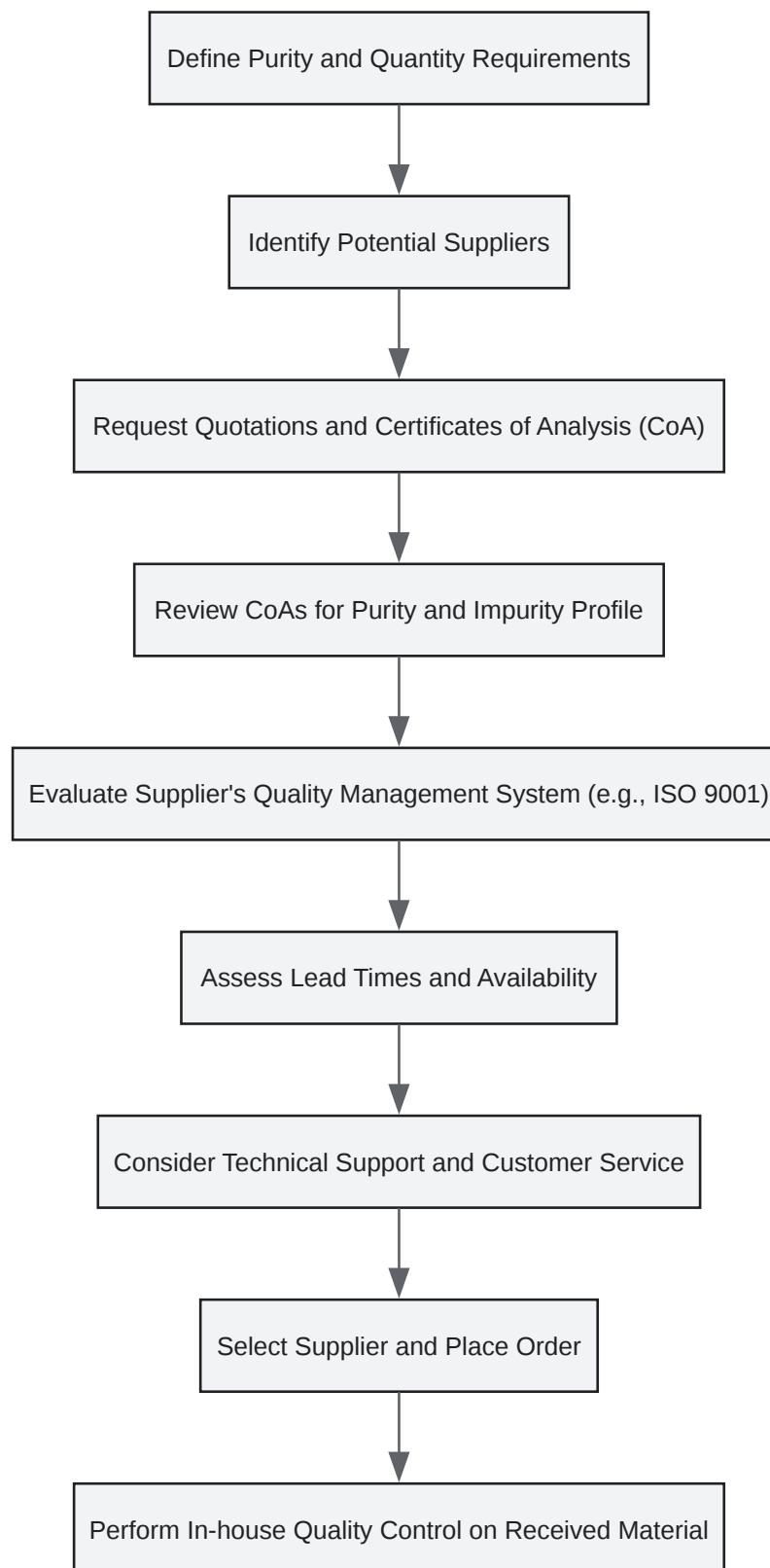
Purity (%) = $(I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{standard}} / I_{\text{standard}}) * (MW_{\text{analyte}} / MW_{\text{standard}}) * (m_{\text{standard}} / m_{\text{analyte}}) * \text{Purity}_{\text{standard}}$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- $\text{Purity}_{\text{standard}}$ = Purity of the internal standard

Workflow for Supplier Selection

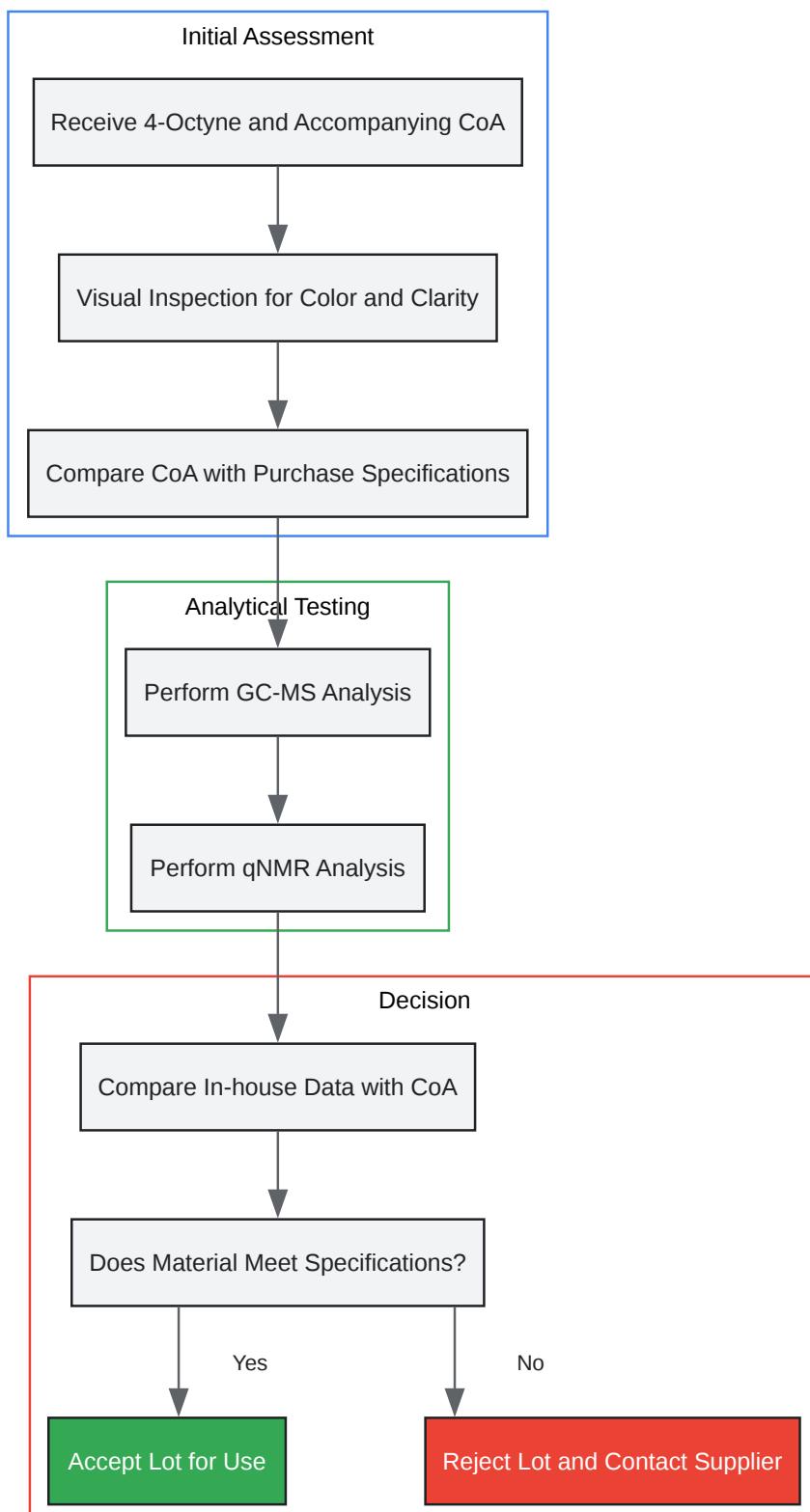
The selection of a suitable supplier for high-purity **4-octyne** is a critical step for ensuring the reliability and reproducibility of research. The following flowchart illustrates a logical workflow for this process.

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Caption: A flowchart outlining the key steps for selecting a commercial supplier of high-purity **4-octyne**.

Logical Diagram for Purity Verification

Upon receipt of **4-octyne**, a systematic approach to purity verification is recommended to ensure it meets the required standards for the intended application.

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Caption: A logical workflow for the in-house purity verification of commercially supplied **4-octyne**.

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